Application Notes and Protocols: N-(Prop-2-yn-1-yl)benzamide Functionalization

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Compound of Interest	
Compound Name:	*N-(Prop-2-YN-1-YL)benzamide*
CAS No.:	*1464-98-8*
Cat. No.:	*B073613*

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Abstract

N-(Prop-2-yn-1-yl)benzamide is a versatile bifunctional molecule increasingly utilized in medicinal chemistry and materials science.[1][2] Its structure, featuring a reactive terminal alkyne and a modifiable benzamide moiety, presents a dual handle for molecular elaboration. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the strategic functionalization of this scaffold. We will delve into the two primary avenues of modification: reactions involving the terminal alkyne and transformations of the benzamide group. Detailed, step-by-step protocols for key reactions, including the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the Sonogashira coupling, are presented. The causality behind experimental choices, safety considerations, and data interpretation are emphasized to ensure scientific integrity and reproducibility.

Introduction: The Chemical Versatility of N-(Prop-2-yn-1-yl)benzamide

N-(Prop-2-yn-1-yl)benzamide, also known as N-propargylbenzamide, serves as a valuable building block in organic synthesis.[1][3][4] The propargyl group (prop-2-yn-1-yl) contains a

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terminal alkyne, a highly energetic and reactive functional group. This alkyne is a key participant in a suite of powerful chemical transformations, most notably the family of "click chemistry" reactions.[1][2] The Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of click chemistry, allows for the efficient and specific formation of a stable 1,2,3-triazole linkage to an azide-containing molecule.[5][6] This reaction is celebrated for its high yield, mild reaction conditions, and tolerance of a wide array of functional groups, making it ideal for late-stage functionalization and bioconjugation.[5][6][7]

Simultaneously, the benzamide portion of the molecule offers additional sites for diversification. The aromatic ring can be functionalized through electrophilic aromatic substitution, while the amide bond itself, though generally stable, can be subjected to various chemical modifications. This dual reactivity allows for the construction of complex molecular architectures from a relatively simple starting material. Its derivatives have been explored as potential microRNA-21 inhibitors for cancer therapy, highlighting its relevance in drug discovery.[8]

This guide will provide detailed protocols for two of the most powerful and widely used methods for functionalizing the alkyne handle: the CuAAC reaction and the Sonogashira coupling.

Safety First: Handling Reagents and Reactions

A thorough understanding of the hazards associated with all chemicals is paramount before commencing any experimental work. Always consult the latest Safety Data Sheet (SDS) for each reagent.

Core Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.
- Fume Hood: All manipulations of volatile, corrosive, or toxic reagents must be performed in a certified chemical fume hood.[9]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.[9][10]

Reagent-Specific Hazards:

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Reagent	CAS Number	Key Hazards	Handling Precautions
N-(Prop-2-yn-1-yl)benzamide	1464-98-8	May be harmful if swallowed or in contact with skin. Causes skin and eye irritation.	Avoid inhalation of dust. Prevent contact with skin and eyes.
Propargylamine	2450-71-7	Highly flammable liquid and vapor. Harmful if swallowed. Fatal in contact with skin. Causes severe skin burns and eye damage.[11]	Keep away from heat, sparks, and open flames. Wear appropriate protective gloves, clothing, eye, and face protection. [11]
Benzoyl Chloride	98-88-4	Corrosive. Lachrymator. Harmful if swallowed, inhaled, or absorbed through the skin.[9][12] Causes severe eye and skin irritation and burns.[9][12][13] Water-reactive.[9][12]	Handle in a fume hood. Keep away from moisture and incompatible materials like water, alcohols, and strong bases.[12] [14]
Copper (II) Sulfate ($CuSO_4$)	7758-98-7	Harmful if swallowed. Causes serious eye irritation. Very toxic to aquatic life.	Avoid release to the environment. Wear eye protection.
Sodium Ascorbate	134-03-2	Generally considered low hazard.	Standard chemical handling precautions.
Palladium Catalysts (e.g., $Pd(PPh_3)_4$)	14221-01-3	May cause an allergic skin reaction. Suspected of causing cancer.	Handle with care, avoiding dust inhalation and skin contact.

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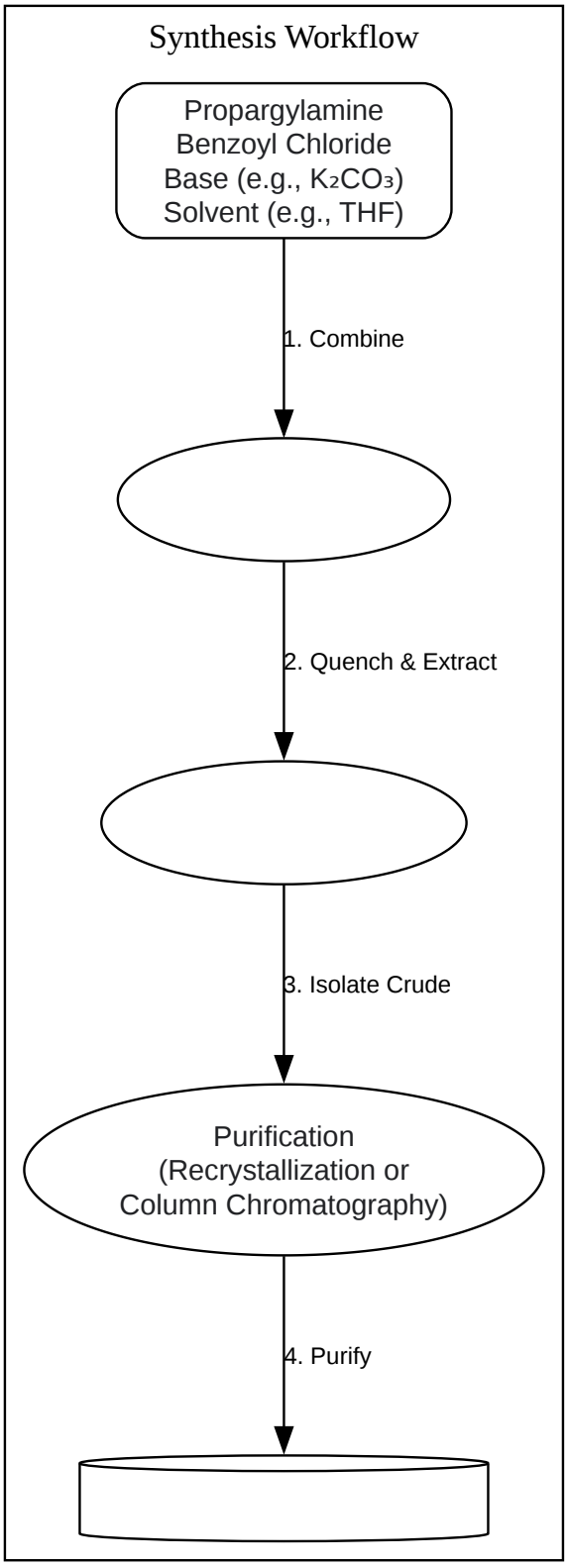
Organic Solvents (e.g., DMF, THF, Toluene)	Varies	Flammable, irritants, potential reproductive toxins.	Use in a well-ventilated fume hood. Ground equipment to prevent static discharge.

Synthesis of N-(Prop-2-yn-1-yl)benzamide

The starting material can be readily synthesized via the Schotten-Baumann reaction, which involves the acylation of an amine with an acyl chloride in the presence of a base.[15]

Workflow for Synthesis:

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Caption: Synthesis of **N-(Prop-2-yn-1-yl)benzamide**.

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Detailed Protocol:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve propargylamine (1.0 eq) in tetrahydrofuran (THF). Add an aqueous solution of potassium carbonate (K_2CO_3) (2.0 eq).[15]
- Addition of Acyl Chloride: Cool the mixture to 0 °C in an ice bath. Add a solution of benzoyl chloride (1.1 eq) in THF dropwise over 30 minutes.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 8 hours.[16]
- Workup: Remove the THF under reduced pressure. Extract the aqueous residue with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with water (2 x 50 mL) and brine (1 x 50 mL).[16]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford the pure **N-(Prop-2-yn-1-yl)benzamide**.

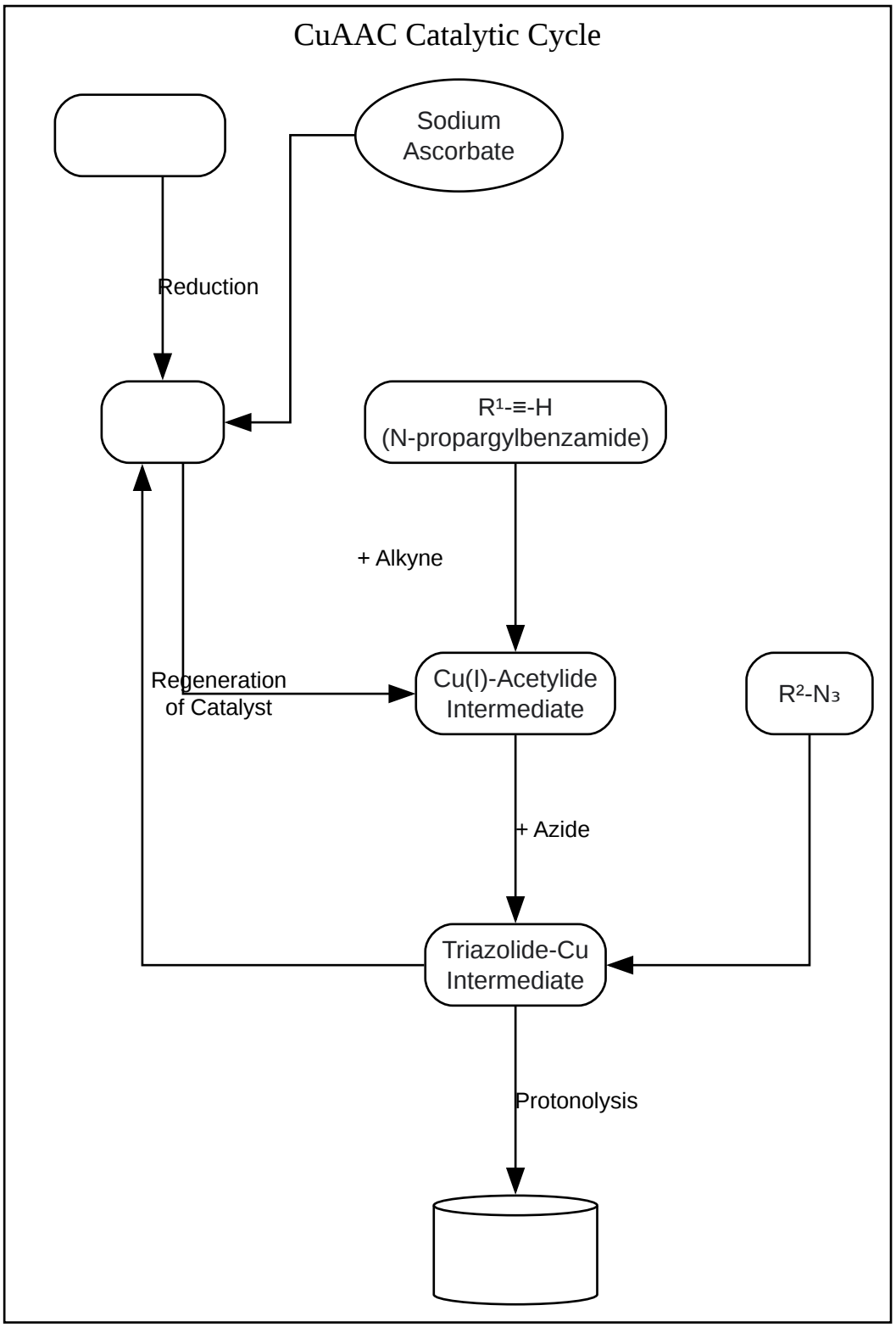
Functionalization via the Terminal Alkyne

The terminal alkyne is the most versatile handle for functionalization, enabling robust carbon-carbon and carbon-heteroatom bond formations.

4.1 Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The CuAAC reaction is a premier example of click chemistry, forming a 1,4-disubstituted 1,2,3-triazole ring from an alkyne and an azide.[5][6] This reaction is highly efficient and bioorthogonal, meaning it can proceed in complex biological systems without interfering with native processes.[5] The active catalyst is Cu(I), which is typically generated in situ from a Cu(II) salt (like $CuSO_4$) and a reducing agent, most commonly sodium ascorbate.[5][6][7]

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Caption: Simplified CuAAC catalytic cycle.

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This protocol describes the reaction of **N-(Prop-2-yn-1-yl)benzamide** with benzyl azide as a model system.

Materials:

Reagent	M.W.	Amount	Moles
N-(Prop-2-yn-1-yl)benzamide	159.18	159 mg	1.0 mmol
Benzyl Azide	133.15	140 mg	1.05 mmol
Copper(II) Sulfate Pentahydrate	249.68	12.5 mg	0.05 mmol
Sodium Ascorbate	198.11	39.6 mg	0.2 mmol
Solvent (e.g., t-BuOH/H_2O 1:1)	-	10 mL	-

Procedure:

- Dissolve Reactants: In a 50 mL round-bottom flask, dissolve **N-(Prop-2-yn-1-yl)benzamide** and benzyl azide in 10 mL of a 1:1 mixture of t-butanol and water.
- Prepare Catalyst Solutions: In separate vials, prepare a stock solution of $CuSO_4 \cdot 5H_2O$ in water (e.g., 25 mg in 1 mL) and a freshly prepared stock solution of sodium ascorbate in water (e.g., 40 mg in 1 mL).
- Add Catalysts: To the stirring solution of reactants, add the $CuSO_4$ solution followed by the sodium ascorbate solution. A color change is typically observed.
- Reaction: Stir the reaction mixture vigorously at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, dilute the reaction mixture with water and extract with ethyl acetate.

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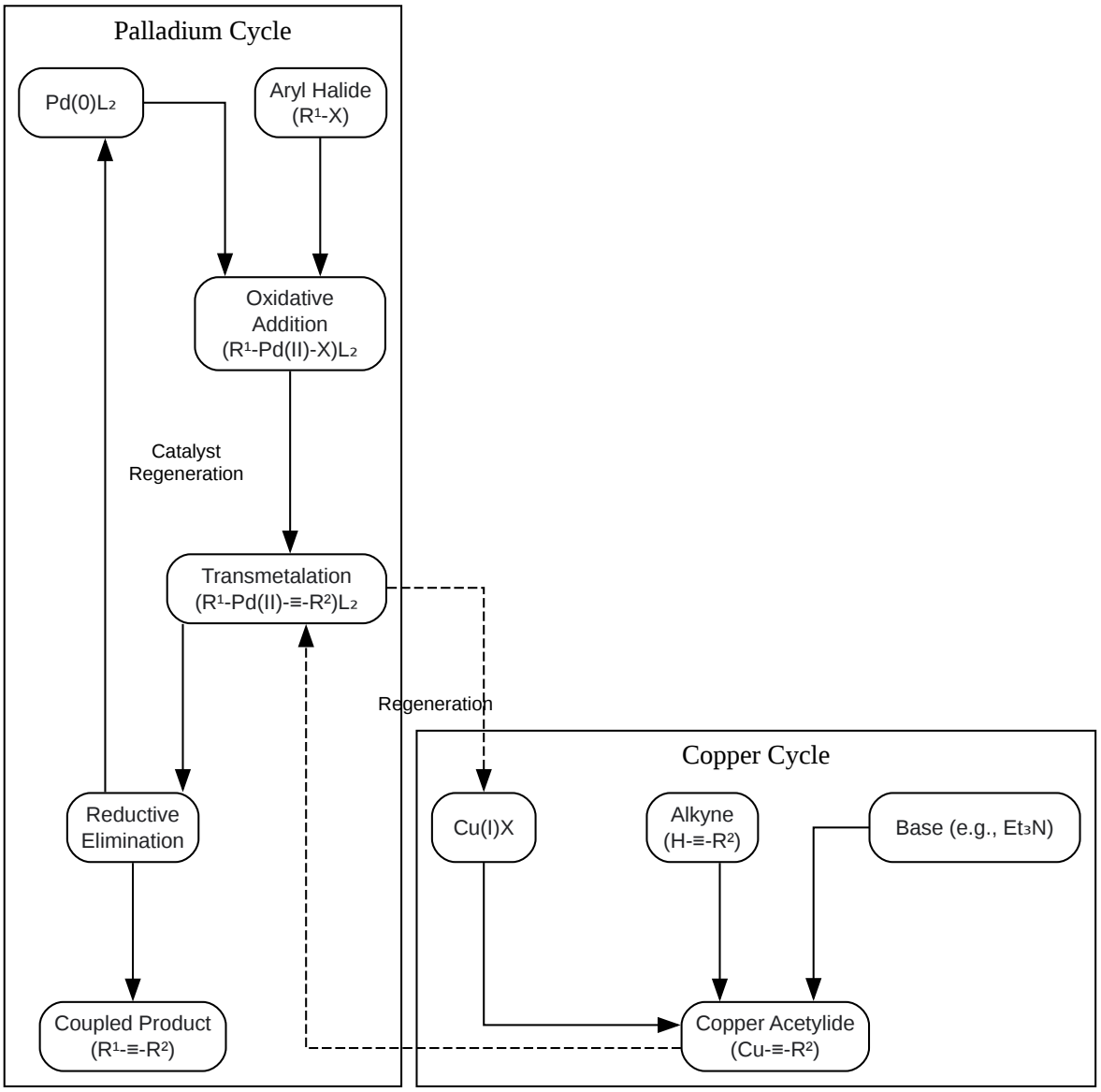
- Purification: Wash the combined organic layers with brine, dry over Na_2SO_4, and concentrate. Purify the crude product by column chromatography on silica gel to yield the 1,4-disubstituted 1,2,3-triazole.

Note on Bioconjugation: For applications involving sensitive biomolecules like proteins or nucleic acids, the use of a copper-stabilizing ligand such as THPTA or TBTA is highly recommended to prevent oxidative damage and improve reaction efficiency.[5][7][17][18] The ligand is typically pre-mixed with the $CuSO_4$ solution before addition to the reaction.[5][17]

4.2 Sonogashira Coupling

The Sonogashira coupling is a powerful cross-coupling reaction that forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[19][20] It is catalyzed by a combination of a palladium(0) complex and a copper(I) salt (typically CuI) in the presence of an amine base.[19][20][21] This reaction is instrumental in the synthesis of conjugated enynes and arylalkynes, which are important structures in pharmaceuticals and organic materials.[19][20][22]

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Caption: The dual catalytic cycles of Sonogashira coupling.

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This protocol details the coupling of **N-(Prop-2-yn-1-yl)benzamide** with 4-iodoanisole.

Materials:

Reagent	M.W.	Amount	Moles
N-(Prop-2-yn-1-yl)benzamide	159.18	159 mg	1.0 mmol
4-Iodoanisole	234.04	257 mg	1.1 mmol
$Pd(PPh_3)_2Cl_2$	701.90	21 mg	0.03 mmol
Copper(I) Iodide (CuI)	190.45	11.4 mg	0.06 mmol
Triethylamine (Et_3N)	101.19	0.42 mL	3.0 mmol
Solvent (e.g., THF)	-	10 mL	-

Procedure:

- Inert Atmosphere: Set up a Schlenk flask under an inert atmosphere (Nitrogen or Argon).
- Add Reagents: To the flask, add **N-(Prop-2-yn-1-yl)benzamide**, 4-iodoanisole, $Pd(PPh_3)_2Cl_2$, and CuI.
- Add Solvent and Base: Add anhydrous THF followed by triethylamine via syringe.
- Reaction: Stir the mixture at room temperature or gently heat to 50-60 °C. Monitor the reaction by TLC. The reaction is typically complete within 2-6 hours.
- Workup: Once the starting material is consumed, cool the reaction to room temperature. Filter the mixture through a pad of Celite to remove the catalysts, washing with THF or ethyl acetate.
- Concentration and Purification: Concentrate the filtrate under reduced pressure. Purify the resulting residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to obtain the desired arylalkyne product.

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Conclusion

N-(Prop-2-yn-1-yl)benzamide is a powerful and versatile scaffold for the synthesis of complex molecules. The strategic functionalization of its terminal alkyne via robust and high-yielding reactions like the Copper-Catalyzed Azide-Alkyne Cycloaddition and the Sonogashira coupling provides a reliable pathway to novel chemical entities. The protocols outlined in this guide, when combined with rigorous safety practices and a solid understanding of the underlying chemical principles, will enable researchers to effectively utilize this building block in their drug discovery and materials science endeavors.

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